

Technical Dossier: Dimethyl 3-Hydroxyphthalate

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Compound of Interest

Compound Name: *Dimethyl 3-hydroxyphthalate*

Cat. No.: *B1315018*

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**Abstract

This document provides a comprehensive technical overview of **Dimethyl 3-hydroxyphthalate**, a molecule of interest in organic synthesis and medicinal chemistry. It outlines the definitive nomenclature, key physicochemical properties, and available synthesis protocols. This guide is intended to serve as a foundational resource for professionals engaged in research and development activities involving this compound.

Chemical Identity and Nomenclature

The compound commonly known as **Dimethyl 3-hydroxyphthalate** is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

Table 1: Chemical Identifiers

Identifier Type	Value
IUPAC Name	dimethyl 3-hydroxybenzene-1,2-dicarboxylate[1][2]
CAS Number	36669-02-0[1][3]
Molecular Formula	C ₁₀ H ₁₀ O ₅ [1][2]
Molecular Weight	210.18 g/mol [1]
InChI	InChI=1S/C10H10O5/c1-14-9(12)6-4-3-5-7(11)8(6)10(13)15-2/h3-5,11H,1-2H3[1][2]
InChIKey	BQGDDMMXPRJQHZ-UHFFFAOYSA-N[1]
SMILES	COC(=O)C1=C(C(=CC=C1)O)C(=O)OC[2]

Physicochemical Properties

A summary of the key computed and experimental properties of **Dimethyl 3-hydroxyphthalate** is presented below. These parameters are critical for designing experimental conditions, predicting bioavailability, and understanding the compound's behavior in various matrices.

Table 2: Physicochemical Data

Property	Value	Source
XLogP3	2.2	Computed by PubChem[1]
Monoisotopic Mass	210.05282342 Da	Computed by PubChem[1]
Kovats Retention Index (Standard non-polar)	1500	NIST Mass Spectrometry Data Center[1]

Table 3: Predicted Collision Cross Section (CCS) Data

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	211.06011	140.7
[M+Na] ⁺	233.04205	149.0
[M-H] ⁻	209.04555	143.7
[M+NH ₄] ⁺	228.08665	159.1
[M+K] ⁺	249.01599	148.6

Data calculated using
CCSbase and reported in
PubChem.[\[2\]](#)

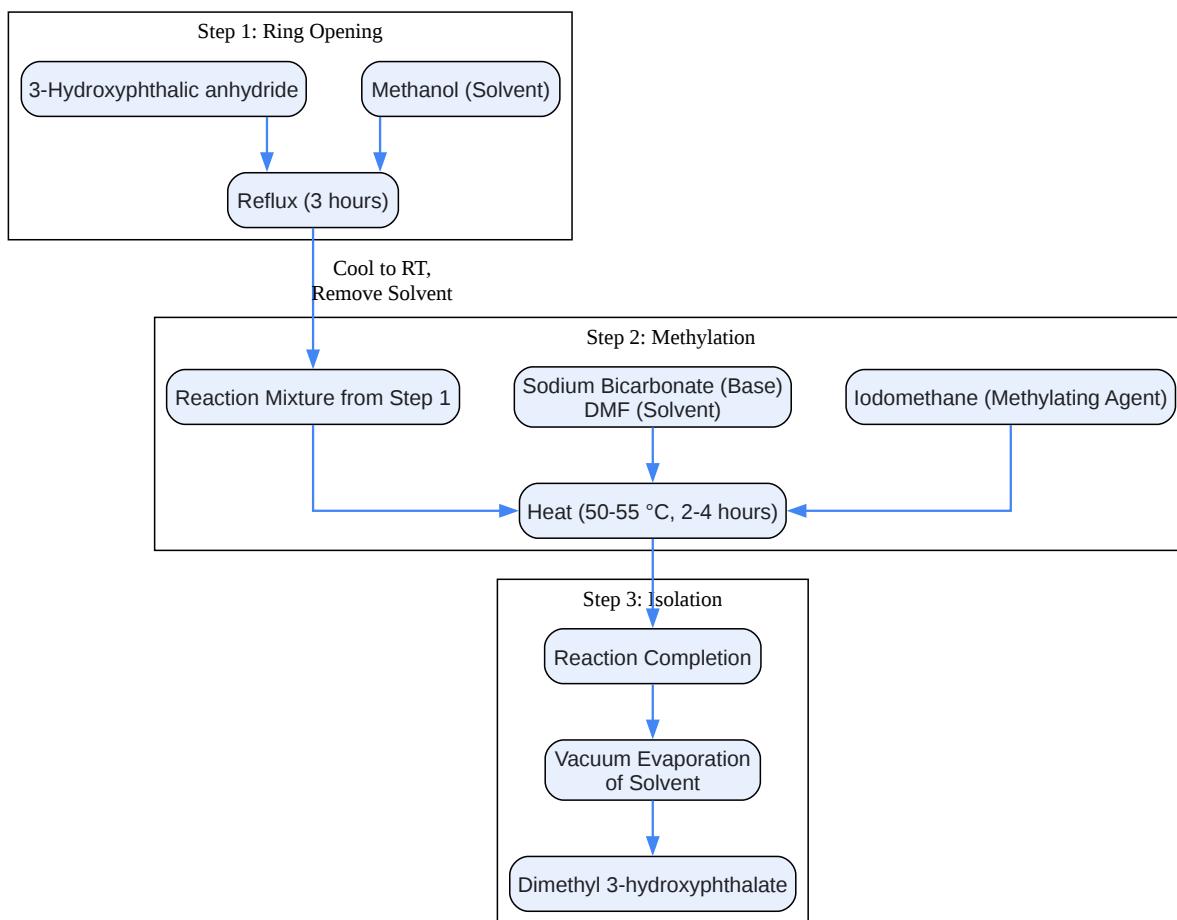
Synthesis Protocols

The synthesis of **Dimethyl 3-hydroxyphthalate** is a key step in the preparation of various more complex molecules. The following section details a common experimental protocol derived from literature.

3.1. Esterification of 3-Hydroxyphthalic Anhydride

A prevalent method for synthesizing **Dimethyl 3-hydroxyphthalate** involves the methanolysis of 3-hydroxyphthalic anhydride followed by methylation.

Experimental Workflow

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Caption: Workflow for the synthesis of **Dimethyl 3-hydroxyphthalate**.

Detailed Methodology:

- Ring Opening and Esterification: 3-Hydroxyphthalic anhydride (e.g., 30.2 mmol) is dissolved in methanol (e.g., 60 mL).^[3] The solution is then heated to reflux for approximately 3 hours. ^[3] This step facilitates the opening of the anhydride ring by methanol, forming a mono-ester carboxylic acid intermediate.
- Solvent Removal: After the reaction is complete, the mixture is cooled to room temperature, and the methanol is removed by vacuum evaporation.^[3]
- Methylation: The resulting residue is suspended in Dimethylformamide (DMF) (e.g., 40 mL). ^[3] A base, such as sodium bicarbonate (e.g., 84.6 mmol), is added, followed by the addition of a methylating agent, iodomethane (e.g., 72.5 mmol).^[3]
- Reaction and Isolation: The reaction mixture is heated to 50-55 °C for 2 to 4 hours.^[3] Upon completion, the final product, **Dimethyl 3-hydroxyphthalate**, can be isolated following appropriate workup procedures, which typically involve removing the solvent under vacuum. ^[3]

Logical Relationships in Synthesis

The synthesis pathway can be visualized as a logical progression from starting materials to the final product, governed by specific reagents and conditions.

Caption: Reagent and transformation logic for **Dimethyl 3-hydroxyphthalate** synthesis.

This guide provides essential, verified information for laboratory and development work. For further details on safety, handling, and disposal, please consult the relevant Safety Data Sheets (SDS).

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References

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